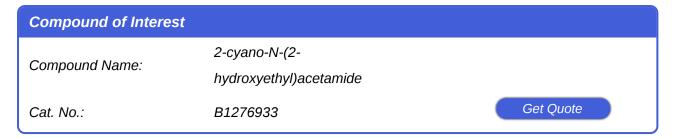


An In-depth Technical Guide to 2-cyano-N-(2-hydroxyethyl)acetamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **2-cyano-N-(2-hydroxyethyl)acetamide**. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

2-cyano-N-(2-hydroxyethyl)acetamide is a functionalized organic molecule containing nitrile, amide, and hydroxyl groups. These features make it a versatile building block in organic synthesis.[1] While specific, experimentally determined physical properties for this compound are not readily available in the literature, data for the closely related compound 2-cyanoacetamide (CAS 107-91-5) can provide some context. It is important to note that the addition of the N-(2-hydroxyethyl) group will influence these properties.

Table 1: Physicochemical Properties of **2-cyano-N-(2-hydroxyethyl)acetamide** and the Related 2-cyanoacetamide



Property	2-cyano-N-(2- hydroxyethyl)acetamide	2-cyanoacetamide (for comparison)
CAS Number	15029-40-0[2]	107-91-5[3]
Molecular Formula	C5H8N2O2[2]	C3H4N2O[3]
Molecular Weight	128.13 g/mol [2][4]	84.08 g/mol [3]
IUPAC Name	2-cyano-N-(2- hydroxyethyl)acetamide[2]	2-cyanoacetamide[3]
SMILES	O=C(NCCO)CC#N	C(C#N)C(=O)N[3]
Melting Point	Data not available	119-121 °C[5]
Boiling Point	Data not available	154.34°C (estimate)[5]
Solubility	Data not available	Soluble in cold water (1g in 6.5ml)[5]

Spectroscopic Data

Spectroscopic data is essential for the identification and characterization of **2-cyano-N-(2-hydroxyethyl)acetamide**. Publicly available spectral data indicates the following:[4]

- ¹H NMR: Proton nuclear magnetic resonance spectroscopy can confirm the presence of the ethyl bridge, the methylene group adjacent to the nitrile, and the protons on the amide and hydroxyl groups.
- 13C NMR: Carbon-13 NMR spectroscopy provides information on the carbon skeleton of the molecule, including the distinct signals for the carbonyl, nitrile, and the two carbons of the hydroxyethyl group.
- FTIR: Fourier-transform infrared spectroscopy is useful for identifying the characteristic vibrational frequencies of the functional groups, such as the C≡N stretch of the nitrile, the C=O stretch of the amide, and the O-H stretch of the hydroxyl group.
- Raman Spectroscopy: Raman spectra can provide complementary vibrational information to FTIR.



 Mass Spectrometry: Mass spectrometry determines the molecular weight and can reveal fragmentation patterns useful for structural elucidation.

Experimental Protocols

The synthesis of **2-cyano-N-(2-hydroxyethyl)acetamide** is primarily achieved through the reaction of an activated cyanoacetic acid derivative with 2-aminoethanol (ethanolamine).[1] Below are generalized experimental protocols based on common synthetic routes described in the literature.

Synthesis from Ethyl Cyanoacetate

This is a common and straightforward method for the preparation of **2-cyano-N-(2-hydroxyethyl)acetamide**.[1]

Reaction:

 $NCCH_2COCI + HOCH_2CH_2NH_2 + (C_2H_5)_3N \rightarrow NCCH_2CONHCH_2CH_2OH + (C_2H_5)_3N \cdot HCI$

Caption: Reactivity of 2-cyano-N-(2-hydroxyethyl)acetamide leading to heterocycles.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the published scientific literature regarding the biological activity and involvement of **2-cyano-N-(2-hydroxyethyl)acetamide** in cellular signaling pathways. While the broader class of cyanoacetamide derivatives has been investigated for various biological activities, including potential therapeutic applications, dedicated studies on this particular molecule are not readily available.

[1]Future research may explore the potential for this compound or its derivatives to interact with biological targets, but at present, no established signaling pathways can be described or visualized.

Conclusion

2-cyano-N-(2-hydroxyethyl)acetamide is a readily accessible and highly functionalized molecule with significant potential as a building block in synthetic organic chemistry, particularly for the construction of diverse heterocyclic systems. While its fundamental chemical identity is



well-established, a comprehensive public dataset of its physical and biological properties is still lacking. The experimental protocols provided in this guide offer a starting point for its synthesis and further investigation into its chemical and potential biological characteristics. Further research is warranted to fully elucidate the properties and potential applications of this versatile compound.

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